

In-Depth Technical Guide: Toxicological Profile of 2,4-Dichloro-3-nitrophenol

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Compound of Interest

Compound Name: *2,4-Dichloro-3-nitrophenol*

Cat. No.: *B1288456*

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Disclaimer: This document provides a comprehensive overview of the available toxicological information for **2,4-Dichloro-3-nitrophenol**. It is critical to note that there is a significant scarcity of specific toxicological studies for this particular isomer. Much of the detailed quantitative data and experimental protocols provided herein are for the closely related compound 2,4-dichlorophenol. This information is included to provide a baseline understanding of potential hazards but should not be directly extrapolated to **2,4-Dichloro-3-nitrophenol** without further investigation, as the position of the nitro group can significantly influence the toxicological properties of a molecule.

Introduction

2,4-Dichloro-3-nitrophenol is a chemical compound with the molecular formula $C_6H_3Cl_2NO_3$. [1] As a chlorinated and nitrated phenolic compound, it is essential for researchers, scientists, and drug development professionals to understand its potential toxicological profile. This guide summarizes the available hazard information for **2,4-Dichloro-3-nitrophenol** and provides a more detailed profile of the related compound 2,4-dichlorophenol to infer potential toxicological concerns. Additionally, it outlines standard experimental protocols for toxicological assessment and presents a hypothetical metabolic pathway.

Hazard Identification for 2,4-Dichloro-3-nitrophenol

The primary toxicological information available for **2,4-Dichloro-3-nitrophenol** comes from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals classification.

[1]

Table 1: GHS Hazard Classification for **2,4-Dichloro-3-nitrophenol**[1]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Toxicological Profile of 2,4-Dichlorophenol (as a surrogate)

The following data pertains to 2,4-dichlorophenol and is provided for informational purposes due to the lack of data on **2,4-Dichloro-3-nitrophenol**.

Acute Toxicity

Table 2: Acute Toxicity of 2,4-Dichlorophenol[2]

Route of Exposure	Test Species	LD50/LC50 Value	Reference
Oral	Rat	580 - 4500 mg/kg bw	[2]
Oral	Mouse	1630 mg/kg bw	[2]
Dermal	Rat/Mouse	780 mg/kg bw	[2]
Inhalation	Rat	>1.13 mg/L (4-hour exposure)	[2]

Skin and Eye Irritation

Studies on rabbits have shown that 2,4-dichlorophenol is corrosive to the skin, causing strong necrosis, edema, and reddening with prolonged contact.[\[2\]](#) It is also suggested to cause irreversible eye damage.[\[2\]](#)

Genotoxicity and Carcinogenicity

Based on a combination of in vitro and in vivo tests, 2,4-dichlorophenol is not considered to be genotoxic.[\[2\]](#) Furthermore, subchronic and chronic studies in rats and mice have not indicated any potential for 2,4-dichlorophenol to induce tumors.[\[2\]](#)

Reproductive and Developmental Toxicity

Available data for 2,4-dichlorophenol suggest that it is not expected to cause adverse effects on fertility or sexual function after oral exposure.[\[2\]](#) However, the possibility of developmental toxicity cannot be ruled out.[\[2\]](#)

Standardized Experimental Protocols for Toxicological Assessment

For a compound with limited toxicological data like **2,4-Dichloro-3-nitrophenol**, a standard battery of tests would be required to characterize its toxicological profile. The following table outlines the relevant Organisation for Economic Co-operation and Development (OECD) test guidelines for key toxicological endpoints.

Table 3: Recommended OECD Test Guidelines for Toxicological Profiling

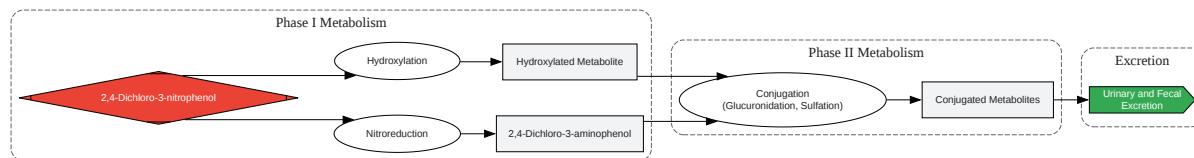
Toxicological Endpoint	OECD Test Guideline	Brief Description of Methodology
Acute Oral Toxicity	OECD 420, 423, 425	Administration of the test substance in graduated doses to groups of experimental animals to determine the dose at which 50% of the animals die (LD50).
Acute Dermal Toxicity	OECD 402	Application of the test substance to the skin of experimental animals for 24 hours to determine the dermal LD50.
Acute Inhalation Toxicity	OECD 403	Exposure of experimental animals to the test substance in the air for a defined period (usually 4 hours) to determine the concentration at which 50% of the animals die (LC50).
Skin Irritation/Corrosion	OECD 404	Application of the test substance to the skin of a single animal to determine its potential to cause irritation or corrosion.
Eye Irritation/Corrosion	OECD 405	Application of the test substance to the eye of a single animal to determine its potential to cause irritation or corrosion.
Bacterial Reverse Mutation Test (Ames Test)	OECD 471	Use of strains of <i>Salmonella typhimurium</i> and <i>Escherichia coli</i> to detect point mutations, which are an indication of genotoxic potential.

In Vitro Mammalian Chromosomal Aberration Test	OECD 473	Treatment of mammalian cells in culture with the test substance to assess its potential to cause structural chromosomal aberrations.
Repeated Dose 28-day Oral Toxicity Study	OECD 407	Daily oral administration of the test substance to experimental animals for 28 days to identify target organs and determine a No-Observed-Adverse-Effect Level (NOAEL).
Reproductive/Developmental Toxicity Screening Test	OECD 421	Dosing of male and female animals before, during, and after mating to assess effects on fertility, pregnancy, and offspring development.
Chronic Toxicity Studies	OECD 452	Long-term (e.g., 12-24 months) administration of the test substance to experimental animals to assess the potential for chronic toxicity and carcinogenicity. [3]

Visualizations

Hypothetical Metabolic Pathway

As no specific metabolic pathway for **2,4-Dichloro-3-nitrophenol** has been documented, the following diagram illustrates a plausible metabolic pathway for a dichloronitrophenol based on the known metabolism of other nitrophenols. This is a hypothetical representation.

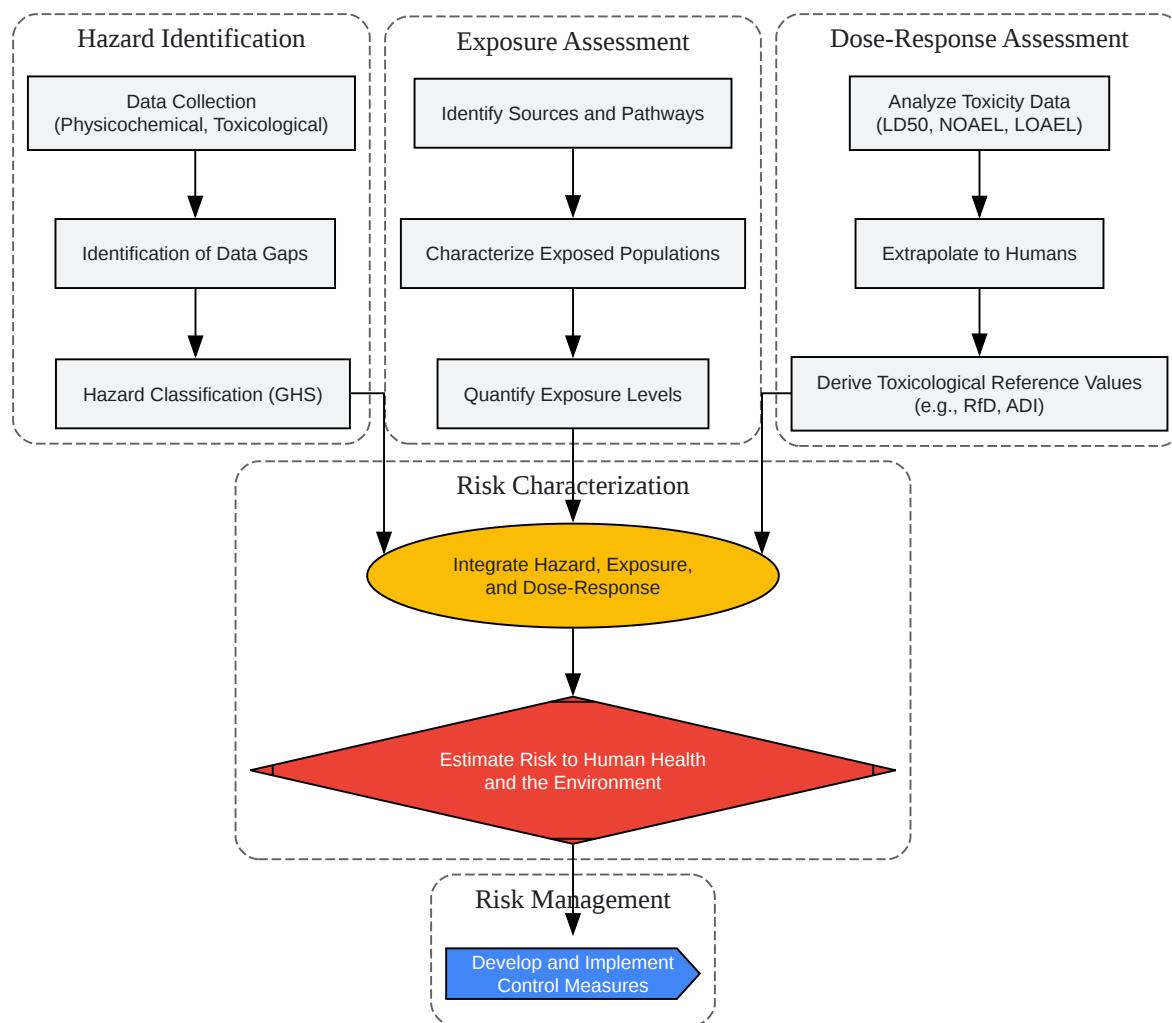


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Caption: Hypothetical metabolic pathway for a dichloronitrophenol.

General Workflow for Chemical Hazard and Risk Assessment

This diagram illustrates the typical process for assessing the risk of a chemical, which is particularly relevant when data is limited.

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Caption: General workflow for chemical hazard and risk assessment.

Conclusion

The toxicological profile of **2,4-Dichloro-3-nitrophenol** is largely uncharacterized. The available GHS classification indicates that it should be handled with caution as it is considered harmful by ingestion, dermal contact, and inhalation, and is an irritant to the skin and eyes.[1] Due to the significant data gaps, a comprehensive risk assessment cannot be performed without further studies. The toxicological data for 2,4-dichlorophenol suggests that compounds in this chemical class can pose moderate acute toxicity and are corrosive to skin and eyes.[2] However, the absence of a nitro group in 2,4-dichlorophenol means that its toxicological profile may differ significantly from **2,4-Dichloro-3-nitrophenol**. Therefore, it is imperative that future research focuses on conducting empirical toxicological studies on **2,4-Dichloro-3-nitrophenol** to accurately determine its hazard and risk to human health and the environment. Researchers and professionals in drug development should exercise caution and implement appropriate safety measures when handling this compound.

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